

Application Notes and Protocols for Zandatrigine in Cell Culture

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Compound of Interest		
Compound Name:	Zandatrigine	
Cat. No.:	B11934395	Get Quote

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These application notes provide detailed protocols for the dissolution and use of **Zandatrigine**, a selective voltage-gated sodium channel NaV1.6/SCN8A inhibitor, in a cell culture setting. Adherence to these guidelines is crucial for ensuring experimental reproducibility and accuracy.

Zandatrigine is a potent, orally active compound that can penetrate the blood-brain barrier and is utilized in studies of neuronal hyperexcitability and epileptic seizures.[1] It functions by inhibiting sodium influx through non-covalent binding to the VSD4 structure of NaV1.6, which blocks persistent and resuscitative currents under pathological conditions.[1]

Data Presentation Quantitative Data Summary



Parameter	Value	Reference
Molecular Weight	460.59 g/mol	[1]
Solubility in DMSO	125 mg/mL (271.39 mM)	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO), newly opened	[1]
hNaV1.6 IC50	0.051 μM (in HEK293 cells)	[1]
mNaV1.6 IC50	0.058 μM (in HEK293 cells)	[1]
hNaV1.1 IC50	39 μΜ	[1]
hNaV1.2 IC50	6.9 μΜ	[1]
Powder Storage	-20°C for 3 years; 4°C for 2 years	[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	[1]

Experimental ProtocolsProtocol for Preparation of Zandatrigine Stock Solution

This protocol outlines the steps for dissolving powdered **Zandatrigine** to create a high-concentration stock solution for use in cell culture experiments.

Materials:

- Zandatrigine powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (1.5 mL or 15 mL)
- · Calibrated precision balance
- Ultrasonic water bath



- Sterile, filtered pipette tips
- Vortex mixer

Procedure:

- Equilibration: Before opening, allow the vial of Zandatrigine powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture on the compound.
- Weighing: In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of **Zandatrigine** powder and transfer it to a sterile conical tube.
- Solvent Addition: Add the appropriate volume of newly opened, anhydrous DMSO to achieve
 the desired stock concentration. For example, to prepare a 10 mM stock solution, add
 2.1711 mL of DMSO per 1 mg of Zandatrigine.[1]
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- Ultrasonication: To ensure complete dissolution, place the tube in an ultrasonic water bath for 10-15 minutes.[1] The solution should become clear.
- Sterilization (Optional): If necessary, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Protocol for Diluting Zandatrigine in Cell Culture Medium

This protocol describes the preparation of working concentrations of **Zandatrigine** in cell culture medium from the concentrated stock solution.

Materials:



- Zandatrigine stock solution (e.g., 10 mM in DMSO)
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile, polypropylene tubes
- Sterile, filtered pipette tips

Procedure:

- Thawing Stock Solution: Thaw an aliquot of the Zandatrigine stock solution at room temperature.
- Intermediate Dilution (Recommended): To avoid precipitation and ensure accurate final
 concentrations, it is advisable to perform an intermediate dilution of the stock solution in cell
 culture medium. For example, dilute the 10 mM stock 1:100 in pre-warmed medium to create
 a 100 μM intermediate solution.
- Final Dilution: Add the desired volume of the intermediate or stock solution to the cell culture medium to achieve the final working concentration. For instance, to obtain a 1 μ M final concentration from a 100 μ M intermediate solution, add 10 μ L of the intermediate solution to every 1 mL of cell culture medium.
- Mixing: Gently mix the final solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can be detrimental to some media components.
- Application to Cells: Immediately apply the freshly prepared Zandatrigine-containing medium to your cell cultures.
- Solvent Control: It is critical to include a vehicle control in your experiments. This should
 consist of cells treated with the same final concentration of DMSO as the highest
 concentration of Zandatrigine used, to account for any effects of the solvent on the cells.

Important Considerations:

 Solubility in Aqueous Media: Zandatrigine has limited solubility in aqueous solutions. It is crucial to first dissolve it in DMSO before diluting in cell culture medium.

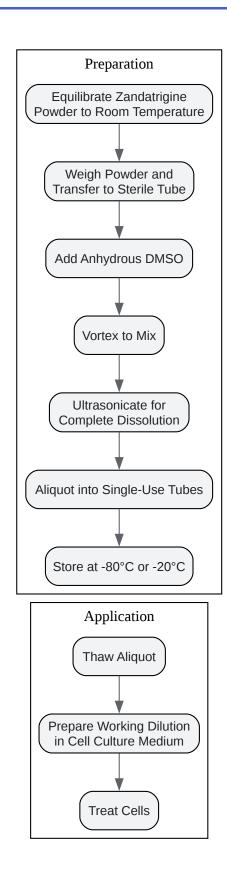


- Stability in Media: The stability of Zandatrigine in cell culture medium over time has not been extensively reported. For long-term experiments, it may be necessary to change the medium with freshly diluted compound periodically. It is recommended to perform a stability test for your specific experimental conditions if the incubation period is prolonged.
- Plastic Binding: Some compounds can adhere to plastic surfaces. While not specifically reported for **Zandatrigine**, using low-protein-binding plastics can be a precautionary measure.

Visualizations

Zandatrigine Stock Solution Preparation Workflow



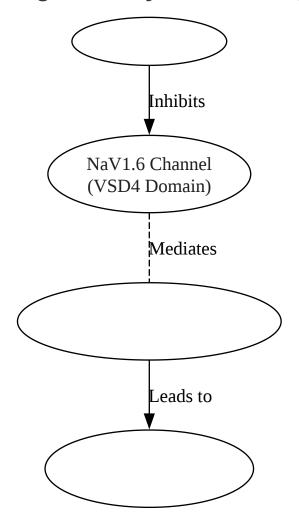


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Caption: Workflow for dissolving and storing **Zandatrigine**.



Simplified Signaling Pathway of Zandatrigine Actiondot



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References

- 1. medchemexpress.com [medchemexpress.com]
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